

# Application Notes and Protocols for Microwear Analysis on Quina Implements

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## Compound of Interest

Compound Name: QINA

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and protocols for conducting microwear analysis on Quina implements, a type of stone tool characteristic of the Middle Paleolithic period. Understanding the function of these tools through the microscopic traces of wear they exhibit offers valuable insights into the subsistence strategies, technological capabilities, and behavioral patterns of Neanderthals.

## Introduction to Microwear Analysis on Quina Implements

Microwear analysis is a method used in archaeology to determine the function of ancient tools by examining the microscopic traces of wear, such as polishes, striations, and edge damage, on their surfaces. Quina implements, particularly the characteristic Quina scrapers, are robust tools with steep, scalar retouch, suggesting their use in demanding tasks. Studies have shown that these tools were versatile, used for processing a range of materials including hard substances like bone and antler, medium-hard materials like wood, and softer materials such as hides and meat.

A distinction is often observed between Quina and demi-Quina scrapers, with the former being more frequently associated with the processing of hard and medium-hard materials, while the latter were often used for working softer materials. The analysis of use-wear patterns allows

researchers to reconstruct the specific actions performed with these tools (e.g., scraping, cutting) and the types of materials they were used on.

## Experimental Protocols

A rigorous experimental protocol is fundamental to the reliability of microwear analysis. This involves creating replicas of archaeological tools, using them in controlled experiments to perform various tasks, and then analyzing the resulting wear patterns to build a comparative reference collection.

Proper cleaning of both experimental and archaeological implements is crucial to remove any contaminants that might obscure or be mistaken for use-wear.

- Initial Cleaning: Gently wash the implement with water and a soft-bristled brush to remove loose sediment.
- Chemical Cleaning:
  - Immerse the tool in a 10% solution of Hydrochloric Acid (HCl) for approximately 10 minutes to remove mineral deposits.
  - Rinse thoroughly with distilled water.
  - To remove organic residues, immerse the tool in a 10-15% solution of Sodium Hydroxide (NaOH) or Potassium Hydroxide (KOH) for 10-20 minutes.
  - Rinse thoroughly with distilled water.
- Degreasing: Use ethanol or acetone to remove any remaining grease or oils from handling.
- Drying: Allow the implement to air dry completely before microscopic examination.

The analysis of microwear traces is typically conducted using a combination of low-power and high-power microscopy.

- Low-Power Microscopy (Stereomicroscope):
  - Magnification: 10x to 50x.

- Purpose: Initial examination of the tool's edges to identify areas with potential use-wear, such as edge damage (microflaking), rounding, and the general distribution of polish.
- High-Power Microscopy (Reflected Light/Metallurgical Microscope):
  - Magnification: 50x to 500x.
  - Purpose: Detailed examination of microwear polishes, striations, and other microscopic traces.
  - Illumination: Use incident (reflected) light, often with differential interference contrast (DIC) or Nomarski optics to enhance surface features.
- Advanced Imaging Techniques (Optional):
  - Scanning Electron Microscopy (SEM): Provides very high magnification and depth of field, useful for detailed morphological analysis of wear traces.
  - Confocal Microscopy: Allows for the 3D reconstruction of the tool's surface topography and the quantitative analysis of surface texture, providing objective measurements of polish characteristics.

Systematic recording of observations is essential for comparative analysis.

- Location of Wear: Document the precise location of wear traces on the tool's surface (e.g., dorsal or ventral face, specific point along the edge).
- Edge Damage: Record the type, size, and frequency of microflaking.
- Polish: Describe the characteristics of the polish, including its brightness, texture (e.g., smooth, pitted, grainy), and distribution.
- Striations: Note the presence, orientation, length, and width of any striations.
- Rounding: Describe the degree of edge rounding.
- Photomicrography: Capture high-resolution images of all identified wear traces at various magnifications.

## Quantitative Data Presentation

While much of microwear analysis has been qualitative, there is a growing emphasis on quantitative methods to enhance objectivity and comparability. The following tables present illustrative examples of quantitative data that could be collected from experimental studies on Quina scrapers. Note: The following data are representative and synthesized from descriptive accounts in the literature, as comprehensive, directly comparable quantitative datasets for Quina implements are not consistently available in published research.

Table 1: Experimental Microwear Polish Texture Analysis on Quina Scrapers

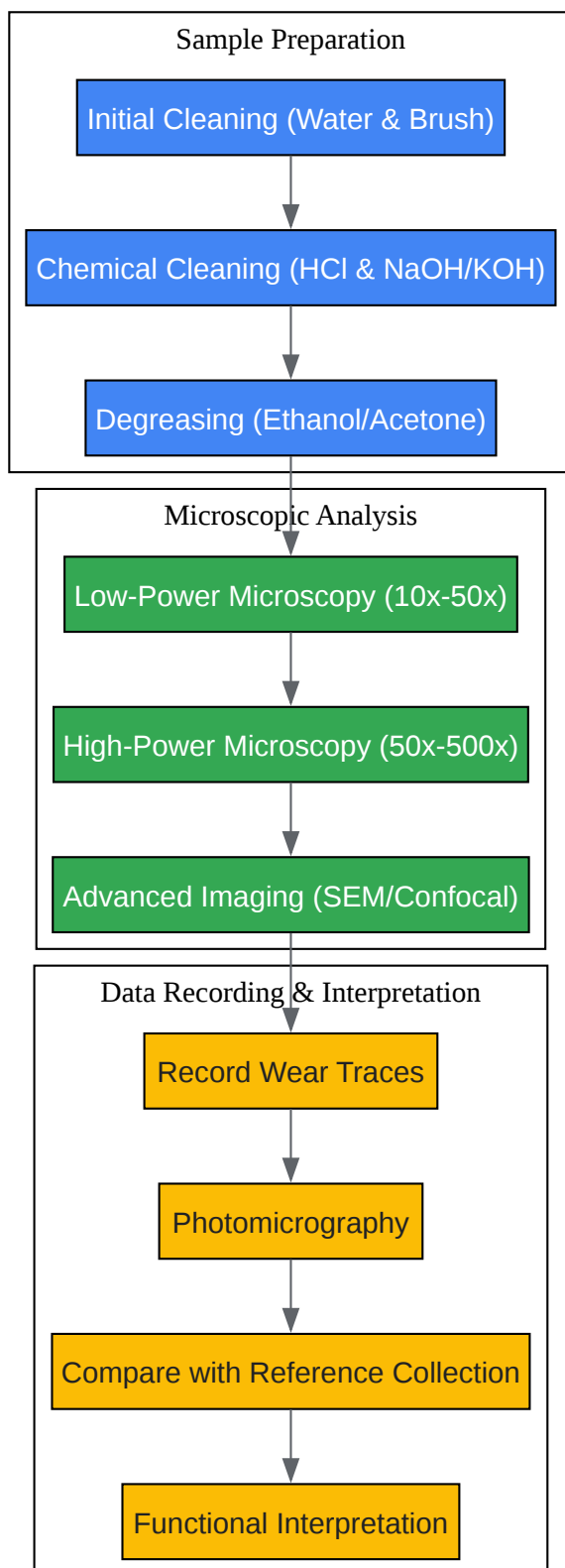
Worked Material	Activity	Duration (minutes)	Mean Roughness (Sa)	Skewness (Ssk)	Kurtosis (Sku)
Hard Material					
Bone	Scraping	30	0.85	-0.5	3.2
Antler	Scraping	30	0.95	-0.3	3.5
Medium-Hard Material					
Hard Wood	Scraping	30	1.20	0.2	2.8
Soft Material					
Fresh Hide	Scraping	30	1.50	0.8	2.5
Dry Hide	Scraping	30	1.35	0.5	2.9
Meat	Cutting	15	1.80	1.2	2.2

Sa (Arithmetic Mean Height), Ssk (Skewness), and Sku (Kurtosis) are common 3D surface texture parameters obtained through confocal microscopy.

Table 2: Experimental Striation and Edge Damage Analysis on Quina Scrapers

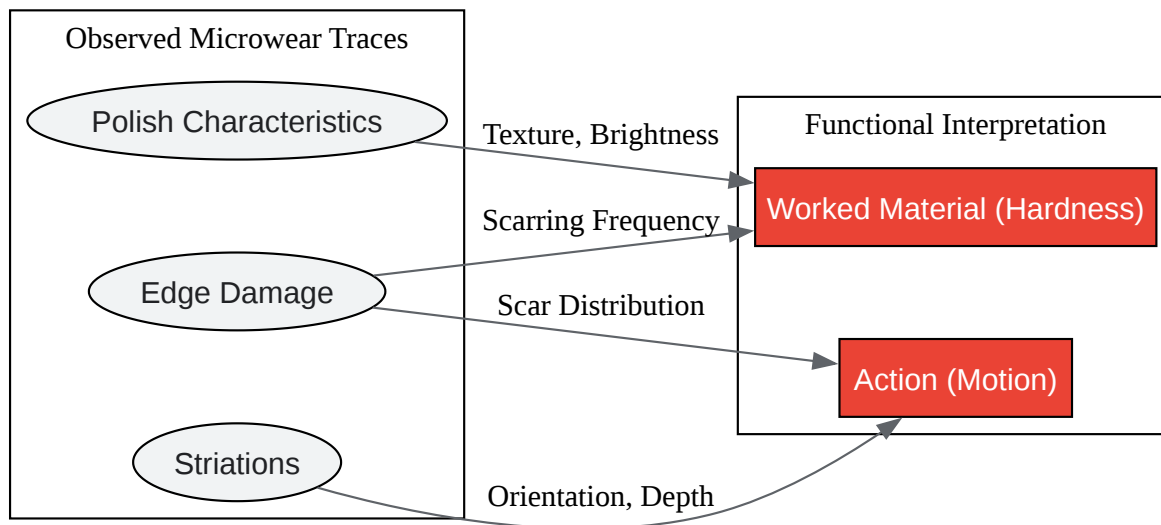
Worked Material	Activity	Striation Density (striations/mm²)	Average Striation Length (µm)	Edge Damage Frequency (scars/cm)	Average Scar Size (mm)
Hard Material					
Bone	Scraping	15-25	50-150	8-12	0.5-1.5
Antler	Scraping	10-20	60-180	7-10	0.6-1.8
Medium-Hard Material					
Hard Wood	Scraping	5-15	80-250	4-8	0.4-1.2
Soft Material					
Fresh Hide	Scraping	1-5	100-300	1-3	0.2-0.8
Dry Hide	Scraping	2-8	90-280	2-5	0.3-1.0
Meat	Cutting	<1	150-400	<1	<0.5

Visualizations



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Caption: Experimental workflow for microwear analysis.



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Caption: Logical links in microwear interpretation.

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